

# 3-Methoxy-4'-methylbenzophenone: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxy-4'-methylbenzophenone

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## Introduction

**3-Methoxy-4'-methylbenzophenone** is an aromatic ketone with the chemical formula  $C_{15}H_{14}O_2$ . This document provides a detailed overview of its chemical and physical properties, spectral data, and a comprehensive experimental protocol for its synthesis. The information is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of organic chemistry and drug discovery. While direct biological activities of this compound are not extensively documented, its structural similarity to other benzophenone derivatives suggests potential applications that warrant further investigation.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methoxy-4'-methylbenzophenone** is presented in the table below. These properties are essential for its handling, characterization, and application in various experimental settings.

Property	Value	Reference
IUPAC Name	(3-methoxyphenyl)(4-methylphenyl)methanone	
Synonyms	3-Methoxy-4'-methylbenzophenone, (3-methoxyphenyl)(p-tolyl)methanone	[1]
CAS Number	82520-37-4	[1]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>2</sub>	[1]
Molecular Weight	226.27 g/mol	[1]
Appearance	Viscous Yellow Oil	
Melting Point	48.1-49.0 °C	
Boiling Point	145-150 °C at 0.6 mmHg	
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol	

## Spectral Data

The following tables summarize the key spectral data for **3-Methoxy-4'-methylbenzophenone**, which are crucial for its identification and structural elucidation.

<sup>1</sup>H-NMR (CDCl<sub>3</sub>)[1]

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
2.44	s	3H	-CH <sub>3</sub>
3.86	s	3H	-OCH <sub>3</sub>
7.08-7.18	m	1H	Aromatic CH
7.20-7.40	m	5H	Aromatic CH
7.73	d, J=8.4 Hz	2H	Aromatic CH

IR (Nujol)[[1](#)]

Wavenumber (cm <sup>-1</sup> )	Assignment
1690	C=O (carbonyl)

### <sup>13</sup>C-NMR & Mass Spectrometry

Further spectral data, including <sup>13</sup>C-NMR and Mass Spectrometry (GC-MS), are available for a compound identified as 3-Methyl-4'-methoxybenzophenone, which corresponds to the same chemical structure.[\[2\]](#) Researchers are encouraged to consult specialized spectral databases for detailed spectra.

## Experimental Protocols

### Synthesis of **3-Methoxy-4'-methylbenzophenone** via Friedel-Crafts Acylation[\[1\]](#)

This protocol details the synthesis of **3-Methoxy-4'-methylbenzophenone** from m-anisoyl chloride and toluene.

Materials:

- m-Anisoyl chloride (12.0 g)
- Toluene (1 equivalent)

- Aluminum chloride ( $\text{AlCl}_3$ ) (1.1 equivalents)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) (50 ml total)
- Ice
- 37% Hydrochloric acid ( $\text{HCl}$ )
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- A suspension of  $\text{AlCl}_3$  (1.1 equivalents) in  $\text{CH}_2\text{Cl}_2$  (40 ml) is prepared.
- A solution of m-anisoyl chloride (12.0 g) and toluene (1 equivalent) in  $\text{CH}_2\text{Cl}_2$  (10 ml) is added dropwise to the  $\text{AlCl}_3$  suspension.
- The resulting mixture is stirred at room temperature for 4 hours.
- The reaction mixture is then poured into 200 ml of an ice-HCl (37% by weight) mixture (1/1 v/v).
- The organic and aqueous phases are separated.
- The organic phase is dehydrated with sodium sulfate.
- The mixture is filtered, and the organic solvent is evaporated to yield 4-methyl-3'-methoxybenzophenone.

Yield: Quantitative<sup>[1]</sup>

Characterization:

- IR (nujol):  $1690\text{ cm}^{-1}$  ( $\text{C}=\text{O}$ )<sup>[1]</sup>
- $^1\text{H-NMR}$  ( $\text{CDCl}_3$ ):  $\delta$  2.44 (s, 3H), 3.86 (s, 3H), 7.08-7.18 (m, 1H), 7.20-7.40 (m, 5H), 7.73 (d, 2H,  $J=8.4\text{ Hz}$ )<sup>[1]</sup>
- Elemental Analysis (Calculated for  $\text{C}_{15}\text{H}_{14}\text{O}_2$ ): C, 79.62%; H, 6.24%<sup>[1]</sup>

- Elemental Analysis (Found): C, 79.53%; H, 6.22%<sup>[1]</sup>

## Visualizations

### Synthesis Workflow of **3-Methoxy-4'-methylbenzophenone**

The following diagram illustrates the experimental workflow for the synthesis of **3-Methoxy-4'-methylbenzophenone**.

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## References

- 1. 3-METHOXY-4'-METHYLBENZOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 2. spectrabase.com [spectrabase.com]
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